

In-Depth Technical Guide: Health and Safety for Handling Methyl 9-hydroxynonanoate

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Compound of Interest

Compound Name: **Methyl 9-hydroxynonanoate**

Cat. No.: **B013662**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **Methyl 9-hydroxynonanoate** (CAS No: 34957-73-8), a chemical intermediate with applications in various research and development fields. The following sections detail its properties, potential hazards, handling procedures, and emergency protocols to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

Methyl 9-hydroxynonanoate is a fatty acid methyl ester. Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	34957-73-8	[1]
Molecular Formula	C ₁₀ H ₂₀ O ₃	[1]
Molecular Weight	188.27 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Purity	≥95% (GC)	[1]
Boiling Point	272 °C	[1]
Density	0.97 g/mL at 25 °C	[1]
Storage Temperature	2-8°C, sealed in a dry place	

Hazard Identification and Classification

Methyl 9-hydroxynonanoate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Classification	Code	Pictogram	Signal Word	Hazard Statement
Serious Eye Irritation	H319	GHS07 (Exclamation Mark)	Warning	Causes serious eye irritation.
Hazardous to the Aquatic Environment, Long-term Hazard	H412	None	None	Harmful to aquatic life with long lasting effects.

Precautionary Statements:

- P273: Avoid release to the environment.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

Specific quantitative toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), for **Methyl 9-hydroxynonanoate** are not readily available in the searched literature. The hazard classification is based on available data and/or predictions.

Eye Irritation

The classification "Causes serious eye irritation" (H319) indicates that direct contact with the substance can cause significant, but reversible, eye damage.

Aquatic Toxicity

The classification "Harmful to aquatic life with long lasting effects" (H412) suggests that the substance may cause adverse effects to aquatic organisms and may persist in the environment. While specific data for **Methyl 9-hydroxynonanoate** is unavailable, studies on other fatty acid methyl esters (FAMEs) indicate that aquatic toxicity can vary with the carbon chain length. For instance, the EC50 (48h) for methyl decanoate (C10) in Daphnia magna has been estimated at 1.1 mg/L.

Experimental Protocols

The following are summaries of standard OECD guidelines relevant to the identified hazards of **Methyl 9-hydroxynonanoate**.

OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline details the procedure for assessing the potential of a substance to cause eye irritation or corrosion.

Methodology Summary:

- Test Animal: Typically, the albino rabbit is used.

- Procedure: A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. If irritation persists, observations may continue for up to 21 days.
- Evaluation: The degree of eye irritation is scored based on the cornea (opacity), iris, and conjunctiva (redness and swelling). The reversibility of the effects is also assessed.

OECD Guideline 202: Daphnia sp. Acute Immobilisation Test

This guideline is used to determine the acute toxicity of a substance to aquatic invertebrates.

Methodology Summary:

- Test Organism: Young Daphnia (water fleas), typically Daphnia magna, less than 24 hours old.
- Procedure: The daphnids are exposed to a range of concentrations of the test substance in water for 48 hours.
- Observation: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.
- Evaluation: The results are used to calculate the EC50, which is the concentration of the substance that causes immobilization in 50% of the daphnids within the 48-hour exposure period.

Handling and Storage

Handling:

- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.
- Work in a well-ventilated area, preferably in a chemical fume hood.

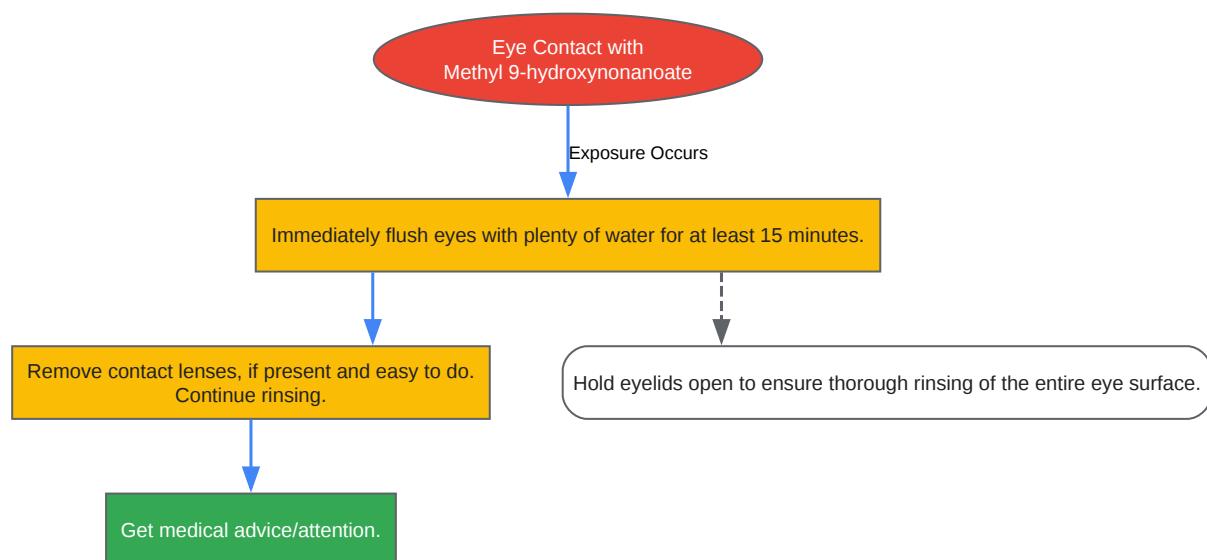
- Avoid contact with eyes, skin, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Recommended storage temperature is 2-8°C.
- Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

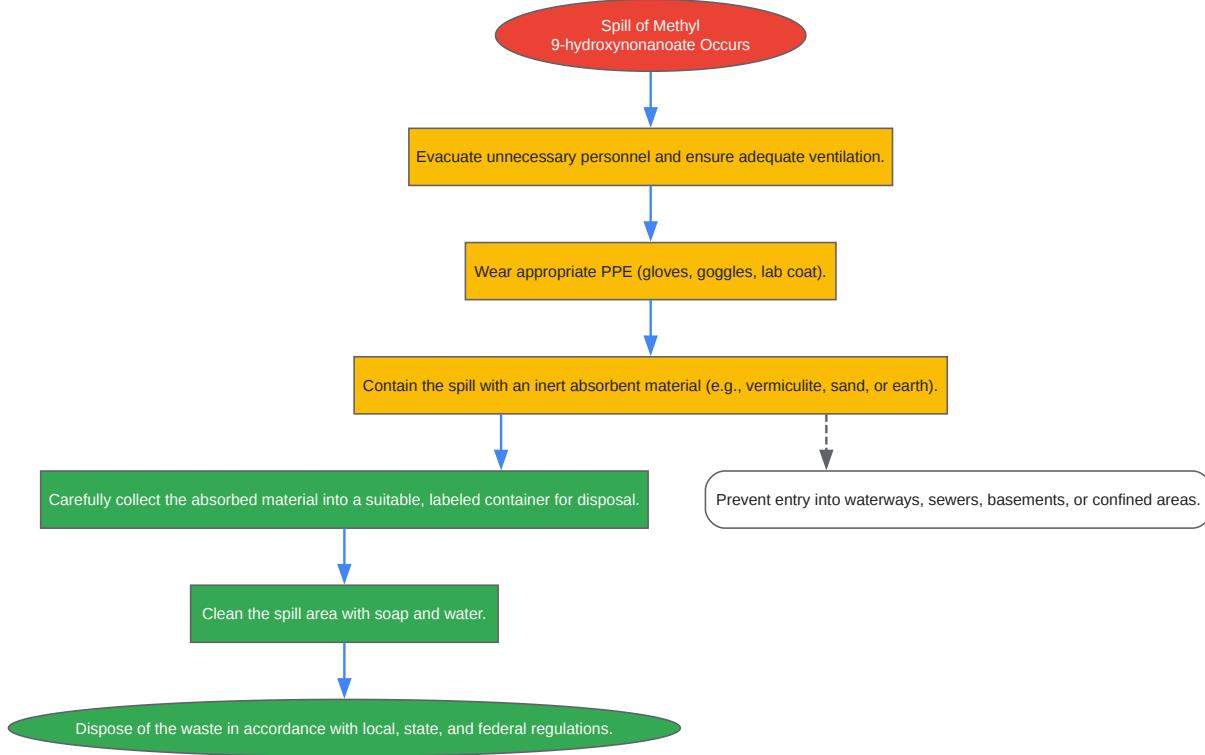
First Aid Measures



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Caption: First aid workflow for eye exposure.

Spill Response



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Caption: Chemical spill cleanup workflow.

Disposal Considerations

Dispose of **Methyl 9-hydroxynonanoate** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Do not allow the substance to enter drains or

waterways, given its aquatic toxicity.

Conclusion

Methyl 9-hydroxynonanoate presents moderate health and environmental hazards, primarily causing serious eye irritation and being harmful to aquatic life with long-lasting effects. Adherence to proper handling procedures, use of appropriate personal protective equipment, and preparedness for emergency situations are crucial for the safe use of this compound in a research and development setting. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before use.

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References

- 1. Substance Information - ECHA [echa.europa.eu]
- To cite this document: BenchChem. [In-Depth Technical Guide: Health and Safety for Handling Methyl 9-hydroxynonanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013662#health-and-safety-information-for-handling-methyl-9-hydroxynonanoate]

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